

Tert-Butoxybenzene: A Review of Available Toxicological Data and Safety Profile

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Compound of Interest

Compound Name: *tert*-Butoxybenzene

Cat. No.: B1293632

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Abstract

This technical guide provides a comprehensive review of the available toxicological data and safety profile of **tert-butoxybenzene** (CAS No. 6669-13-2). Despite its applications in chemical synthesis, a thorough review of publicly accessible scientific literature and toxicological databases reveals a significant gap in our understanding of its effects on human health and the environment. This document summarizes the limited available information and highlights the areas where further research is critically needed. The intended audience for this guide includes researchers, scientists, and professionals in the field of drug development and chemical safety.

Introduction

Tert-butoxybenzene, also known as (1,1-dimethylethoxy)benzene or tert-butyl phenyl ether, is an organic compound used as a reagent and solvent in various chemical syntheses.^[1] Its molecular structure consists of a tert-butyl group linked to a benzene ring via an ether bond. While structurally related to other alkylated aromatic compounds, its specific toxicological properties are not well-documented. This guide aims to collate and present the existing data on the safety and toxicology of **tert-butoxybenzene** to inform handling practices and guide future research.

Physicochemical Properties

A summary of the key physicochemical properties of **tert-butoxybenzene** is provided in Table 1. Understanding these properties is essential for predicting its environmental fate and potential

routes of exposure.

Table 1: Physicochemical Properties of **Tert-Butoxybenzene**

Property	Value	Reference
CAS Number	6669-13-2	[1][2][3]
Molecular Formula	C ₁₀ H ₁₄ O	[2][3]
Molecular Weight	150.22 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	175-177 °C	[3]
Melting Point	6-7 °C	[3]
Solubility	Insoluble in water; soluble in organic solvents.	[3]

Toxicological Data: A Notable Data Gap

A comprehensive search of scientific literature and toxicological databases reveals a significant lack of specific data for **tert-butoxybenzene**. The majority of publicly available information is limited to basic hazard classifications provided by chemical suppliers. There is a notable absence of in-depth, peer-reviewed studies on its toxicological profile.

It is crucial to distinguish **tert-butoxybenzene** from the more extensively studied compound, tert-butylbenzene (CAS No. 98-06-6), which lacks the ether linkage. The toxicological data for tert-butylbenzene should not be used as a surrogate for **tert-butoxybenzene** without a scientifically validated rationale, which is currently unavailable.

Acute Toxicity

No specific LD50 (median lethal dose) or LC50 (median lethal concentration) values from oral, dermal, or inhalation studies for **tert-butoxybenzene** were found in the reviewed literature. Hazard statements from suppliers suggest it is harmful if swallowed.[2]

Skin and Eye Irritation

Safety data sheets indicate that **tert-butoxybenzene** may cause skin and serious eye irritation. [2] However, detailed experimental protocols and results from standardized irritation and sensitization studies (e.g., OECD guidelines) are not publicly available.

Genotoxicity and Carcinogenicity

There is no available data on the genotoxic or carcinogenic potential of **tert-butoxybenzene**. No studies investigating its mutagenic, clastogenic, or carcinogenic properties in vitro or in vivo were identified. One source mentions a link to cancer in animals and humans, but provides no specific data or references to support this claim.[4]

Reproductive and Developmental Toxicity

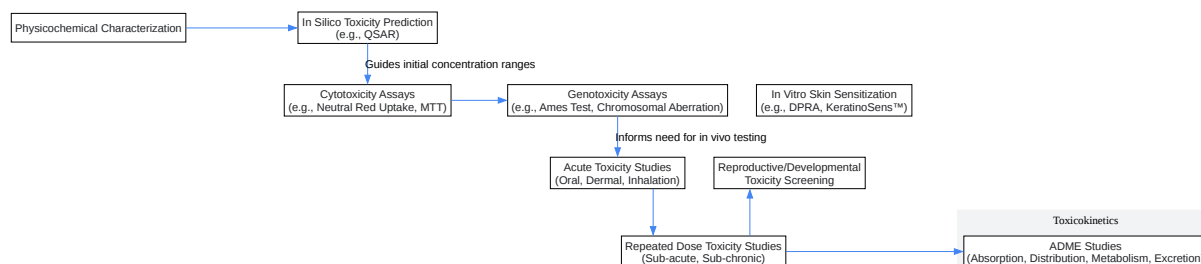
No information regarding the reproductive or developmental toxicity of **tert-butoxybenzene** is available.

Toxicokinetics (ADME)

Information on the absorption, distribution, metabolism, and excretion (ADME) of **tert-butoxybenzene** is not available. Understanding its metabolic fate is crucial for assessing its potential for systemic toxicity and bioaccumulation. It is known that **tert-butoxybenzene** can react with hydrochloric acid to produce hydrogen chloride and benzyl alcohol, with further reactions leading to isobutene formation.[4] However, its metabolic pathway in biological systems has not been elucidated.

Experimental Protocols: A Call for Research

Due to the lack of published toxicological studies, no experimental protocols for the assessment of **tert-butoxybenzene**'s toxicity can be provided. To address the existing data gaps, a suite of standardized toxicological assays should be conducted. A proposed workflow for a baseline toxicological assessment is presented below.



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Proposed Workflow for Toxicological Assessment of **Tert-Butoxybenzene**.

Signaling Pathways: Uncharted Territory

There is no information available in the scientific literature regarding the interaction of **tert-butoxybenzene** with any biological signaling pathways. Elucidating the mechanism of action is a critical step in understanding a chemical's toxicity. Given the data gap, no diagrams of signaling pathways can be generated.

Conclusion and Recommendations

This review underscores the profound lack of toxicological data for **tert-butoxybenzene**. While it is used in industrial applications, its safety profile remains largely uncharacterized. The absence of data on acute and chronic toxicity, genotoxicity, carcinogenicity, and reproductive effects is a significant concern.

Therefore, the following recommendations are made:

- **Prioritization for Testing:** Given the data gap, **tert-butoxybenzene** should be prioritized for a comprehensive toxicological evaluation following established international guidelines (e.g., OECD Test Guidelines).
- **Researcher Caution:** Individuals handling **tert-butoxybenzene** should exercise caution, utilizing appropriate personal protective equipment and engineering controls, in line with the limited available safety information which indicates it may be harmful if swallowed and can cause skin and eye irritation.
- **Clear Chemical Identification:** Researchers and safety professionals must be diligent in distinguishing **tert-butoxybenzene** (CAS No. 6669-13-2) from tert-butylbenzene (CAS No. 98-06-6) to avoid the misapplication of toxicological data.

Further research is imperative to fill the existing knowledge void and to ensure the safe handling and use of **tert-butoxybenzene** in all applications.

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